

# cupric tartrate CAS number and safety data

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## Compound of Interest

Compound Name: *Cupric tartrate*

Cat. No.: *B1604005*

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## An In-depth Technical Guide to **Cupric Tartrate**: CAS Numbers and Safety Data

This technical guide provides comprehensive information on the Chemical Abstracts Service (CAS) numbers and detailed safety data for **cupric tartrate**. The content is intended for researchers, scientists, and drug development professionals, offering a thorough overview of its hazardous properties and safe handling procedures.

## Chemical Identification: CAS Numbers

**Cupric tartrate** can exist in anhydrous or hydrated forms, each identified by a unique CAS number. It is crucial to use the correct CAS number corresponding to the specific form of the compound being used.

Compound Name	CAS Number	Notes
Cupric Tartrate	815-82-7	Refers to the anhydrous form. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Copper(II) Tartrate Hydrate	17263-56-8	A hydrated form of cupric tartrate. <a href="#">[4]</a>
Copper(II) Tartrate Hydrate	946843-80-7	Another designation for a hydrated form. <a href="#">[5]</a>
Copper(II) Tartrate Trihydrate	5893-71-0	Specifically refers to the trihydrate form. <a href="#">[4]</a>

## Safety and Hazard Information

**Cupric tartrate** is a chemical that requires careful handling due to its potential health and environmental hazards. It typically appears as a green to blue odorless powder.[6][7]

## GHS Hazard Classification

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[7][8]
- Eye Irritation: Causes severe eye irritation and can lead to permanent damage.[4][9]
- Skin Irritation: Causes skin irritation, which may manifest as a rash or burning sensation.[4][9]
- Respiratory Tract Irritation: Inhalation of dust can irritate the nose and throat, causing coughing and wheezing.[4][9]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to the liver and kidneys through prolonged or repeated exposure.[4][7][9][10]
- Hazardous to the Aquatic Environment, Chronic Hazard (Category 2): Toxic to aquatic life with long-lasting effects.[11]

## Quantitative Safety Data

The following table summarizes the occupational exposure limits for **cupric tartrate**, generally measured as the concentration of copper in the air.

Parameter	Value	Organization
Threshold Limit Value (TLV)	1 mg/m <sup>3</sup> (as Cu)	ACGIH[10]
Permissible Exposure Limit (PEL)	1 mg/m <sup>3</sup> (as Cu)	OSHA[10]
Immediately Dangerous to Life or Health (IDLH)	100 mg/m <sup>3</sup> (as Cu)	NIOSH[10]
Recommended Exposure Limit (REL)	1 mg/m <sup>3</sup> (10-hr TWA for dusts/mists)	NIOSH[8]
Maximale Arbeitsplatz-Konzentration (MAK)	0.1 mg/m <sup>3</sup> (inhalable fraction)	DFG[10]

Note: The toxicological properties of **cupric tartrate** have not been fully investigated[4]. An LD50 value of 20,000 mg/kg (oral, rat) has been reported for "Alkaline **Cupric Tartrate TS (II)**," but this is a mixture and may not be representative of the pure compound[12].

## Experimental and Safety Protocols

Adherence to strict safety protocols is mandatory when handling **cupric tartrate** to minimize exposure and prevent adverse effects.

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[4] A face shield should be used when working with corrosive or highly irritating substances.[9]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4] [13]
- Respiratory Protection: If engineering controls like local exhaust ventilation are insufficient, use a NIOSH/MSHA-approved respirator.[4]

## Handling and Storage Protocol

- Handling: Wash thoroughly after handling.[4] Use with adequate ventilation and minimize dust generation.[4] Avoid contact with eyes, skin, and clothing.[4] Do not eat, drink, or smoke when using this product.[8]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[4] Keep containers tightly closed.[14]

## Accidental Release Protocol

- Evacuation: Evacuate personnel not wearing protective equipment from the spill area until cleanup is complete.[14]
- Containment: Take immediate steps to limit the spread of the material to the environment.[6] [7]
- Cleanup: Vacuum or sweep up the material and place it into a suitable, sealed disposal container.[4][14] Avoid generating dusty conditions.[4]
- Decontamination: Ventilate and wash the area after cleanup is complete.[14]
- Disposal: It may be necessary to dispose of **cupric tartrate** as hazardous waste. Contact the appropriate state or federal environmental agency for specific recommendations.[14]

## First Aid Experimental Protocol

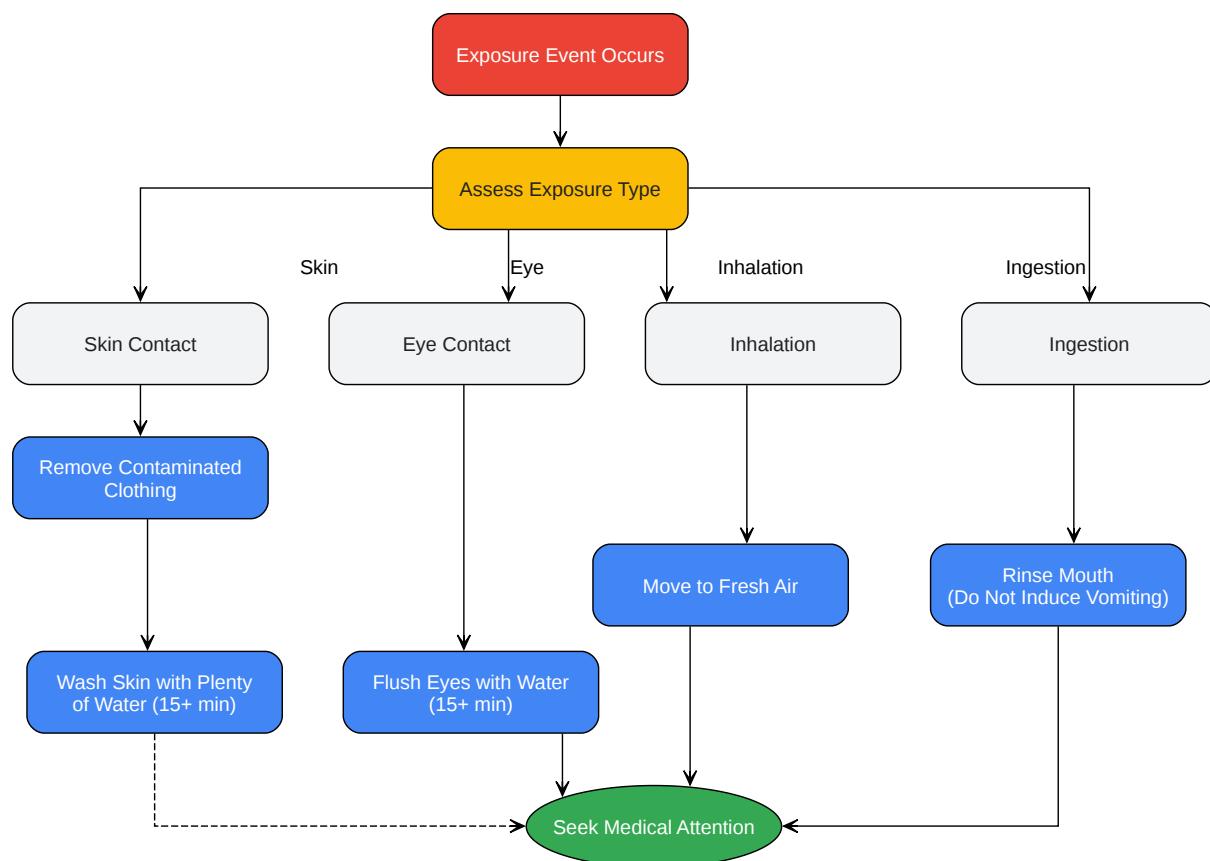
Immediate first aid is critical in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][14] Seek immediate medical attention.[14]
- Skin Contact: Quickly remove contaminated clothing.[14] Immediately wash or shower to remove the chemical, flushing the skin with plenty of water for at least 15 minutes.[4] Get medical aid if irritation develops and persists.[4]
- Inhalation: Remove the person from exposure and move to fresh air immediately.[4] If breathing has stopped, begin rescue breathing. If heart action has stopped, begin CPR.[14] Transfer promptly to a medical facility.[14]

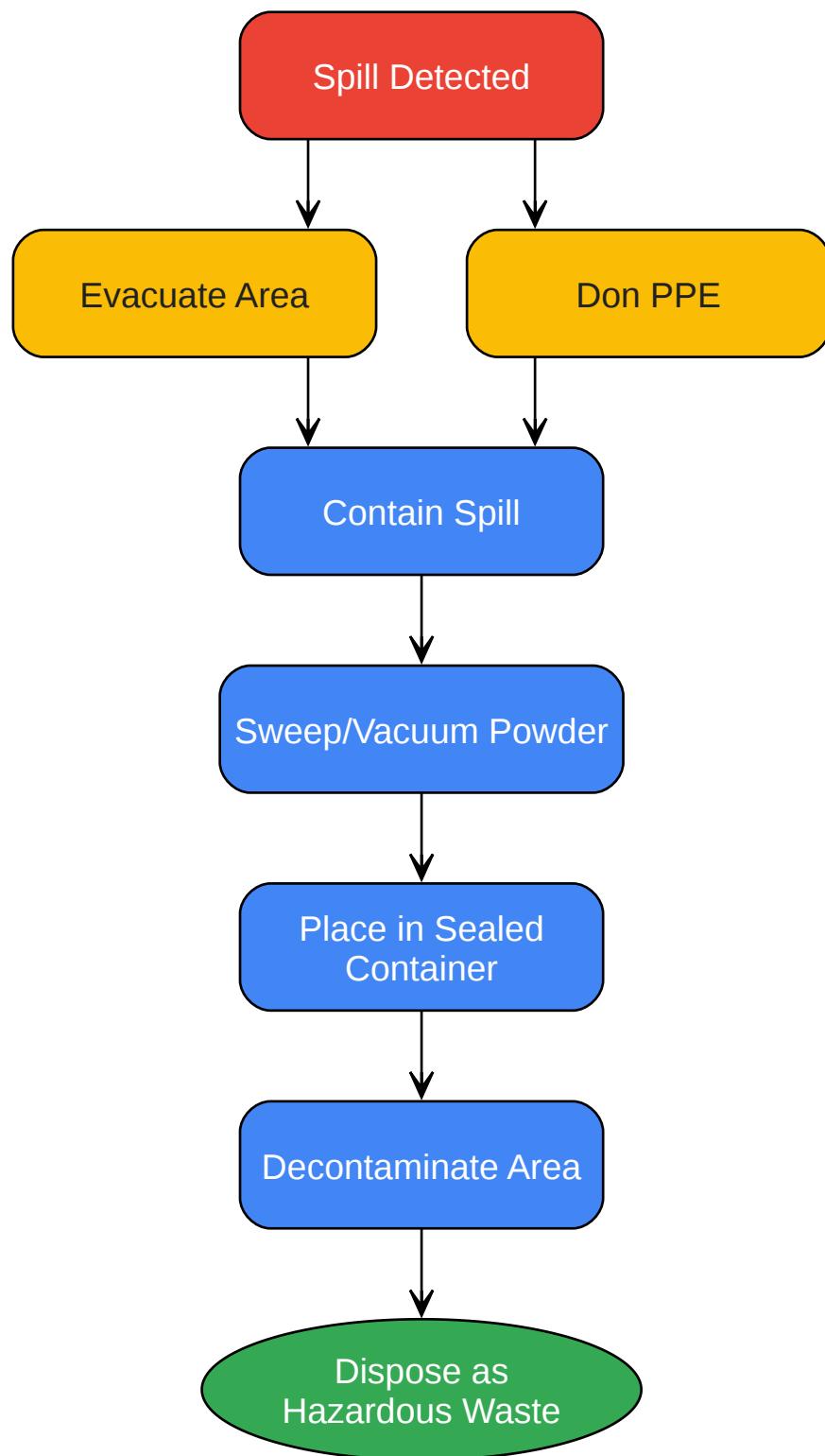
- Ingestion: Do not induce vomiting unless directed by medical personnel.[4] Rinse mouth with water.[8] Never give anything by mouth to an unconscious person.[4] Get medical aid.[4]

## Visualized Workflows and Pathways

The following diagrams illustrate key safety-related workflows for handling **cupric tartrate**.

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Caption: First aid response workflow for **cupric tartrate** exposure.



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Caption: Accidental spill cleanup workflow for **cupric tartrate**.

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